

Commercial availability and suppliers of Fenthion-d6

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Compound of Interest

Compound Name: Fenthion-d6

Cat. No.: B563001

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Fenthion-d6: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial availability, suppliers, and technical applications of **Fenthion-d6**. It is designed to serve as a critical resource for professionals in research, analytical chemistry, and drug development who utilize isotopically labeled compounds.

Introduction to Fenthion-d6

Fenthion-d6 is the deuterated analog of Fenthion, an organophosphate insecticide. The six deuterium atoms are typically located on the two O-methyl groups (O,O-dimethyl-d6). This isotopic labeling makes **Fenthion-d6** an invaluable tool in analytical chemistry, particularly in mass spectrometry-based methods, where it serves as a highly effective internal standard for the quantification of Fenthion and its metabolites in various matrices. Its chemical and physical properties are nearly identical to those of Fenthion, but its increased mass allows for clear differentiation in mass spectrometric analysis.

Commercial Availability and Suppliers

Fenthion-d6 is commercially available from a range of specialized chemical suppliers. The products are typically offered in neat form or as solutions in various organic solvents. The following table summarizes key information from several prominent suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Chemical Purity	Available Quantities
MedchemExpress	Fenthion-d6	1189662-83-6	C ₁₀ H ₉ D ₆ O ₃ PS ₂	284.37	Not specified	Not specified	1 mg, 5 mg
C/D/N Isotopes	Fenthion-d6 (O,O-dimethyl-d6)	1189662-83-6	C ₁₀ H ₉ D ₆ O ₃ PS ₂	284.36	99 atom % D	≥95%	0.01 g
LGC Standards	Fenthion-d6 (O,O-dimethyl-d6)	1189662-83-6	C ₁₀ H ₉ D ₆ O ₃ PS ₂	284.06	≥99 atom % D	≥95%	10 mg
Santa Cruz Biotechnology	Fenthion-d6	1189662-83-6	C ₁₀ H ₉ D ₆ O ₃ PS ₂	284.37	Not specified	Not specified	Inquire
Chiron (via ESSLAB)	Fenthion-d6 (O-dimethyl-d6)	1189662-83-6	C ₁₀ H ₉ D ₆ O ₃ PS ₂	Not specified	Not specified	Not specified	1 mL (100 µg/mL in isooctane)
Toronto Research Chemicals (TRC)	Fenthion-d6	1189662-83-6	C ₁₀ H ₉ D ₆ O ₃ PS ₂	284.37	Not specified	Not specified	Inquire
WITEGA Laboratorien	Fenthion-oxon-sulfone-D6	2733000-83-2	Not specified	Not specified	Not specified	High-purity	Inquire

Clinivex	Fenthion Sulfone- d6	Not specified	Not specified	Not specified	Not specified	Not specified	Inquire
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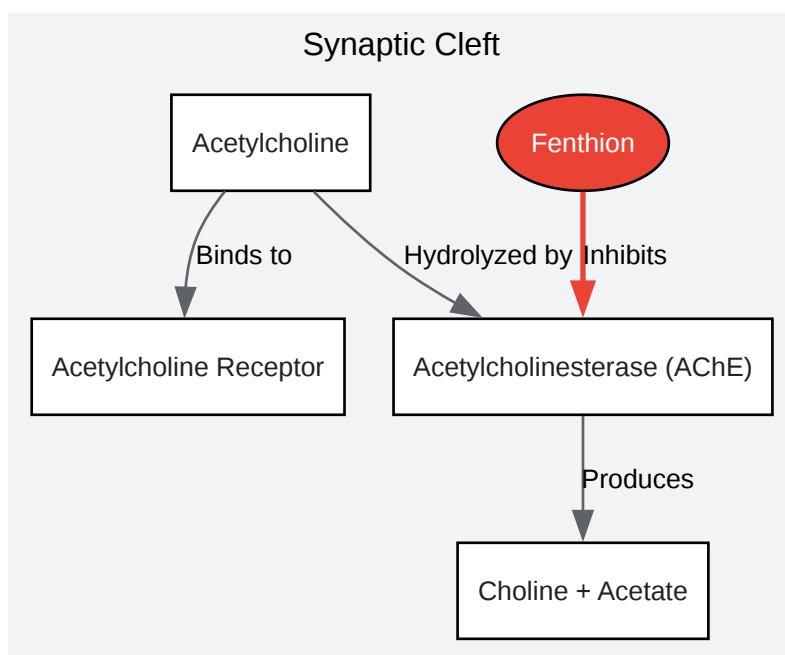
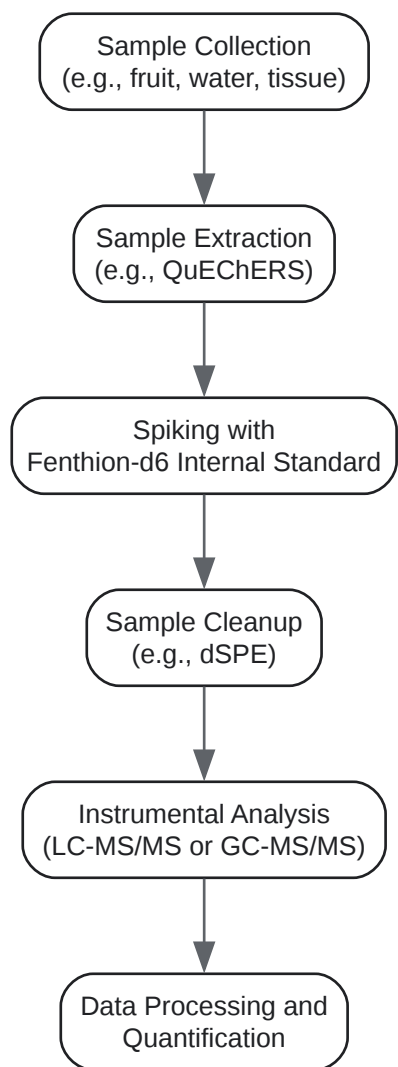
Note: This table is not exhaustive and other suppliers may exist. Purity and availability are subject to change and should be confirmed with the respective supplier. WITEGA Laboratorien and Clinivex offer deuterated metabolites of Fenthion.

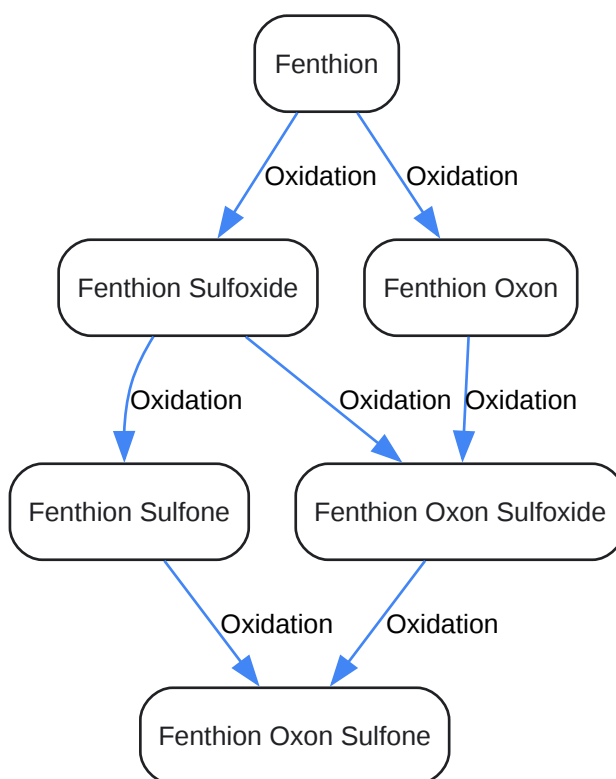
Experimental Protocols: Use of Fenthion-d6 as an Internal Standard

Fenthion-d6 is predominantly used as an internal standard in quantitative analytical methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS), for the analysis of Fenthion and its metabolites in complex matrices like food, environmental samples, and biological tissues.

General Workflow for Sample Analysis

The following diagram illustrates a typical workflow for the analysis of Fenthion using **Fenthion-d6** as an internal standard.





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